

Discovery and history of Laminin B1 (1363-1383)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Laminin B1 (1363-1383)

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Acknowledgment of Historical Discrepancy

A comprehensive review of the scientific literature reveals a significant historical discrepancy in the requested topic. The discovery of proteins, including Laminin B1, is a development of 20th-century biochemistry and molecular biology. The period specified in your request (1363-1383) falls within the Late Middle Ages, a time preceding the scientific and technological capabilities required for the isolation, characterization, and study of such complex biomolecules.

Therefore, it is not possible to provide a technical guide on the discovery and history of Laminin B1 from the 14th century. This document will instead provide an in-depth overview of the actual discovery and history of the laminin family of proteins, with a focus on the B1 chain, based on modern scientific understanding. It will also clarify the distinction between "Laminin B1" and a similarly named protein, "Lamin B1," to prevent potential confusion.

The Modern Discovery of Laminins

Laminins are a family of high-molecular-weight glycoproteins that are a major component of the basal lamina, a specialized form of the extracellular matrix. They play a crucial role in a wide range of biological activities, including cell adhesion, differentiation, and migration.

The first member of the laminin family was discovered in 1979 by Rupert Timpl and his colleagues.^{[1][2][3]} This groundbreaking discovery was the result of biochemical analysis of a matrix-like material secreted by the Engelbreth-Holm-Swarm (EHS) mouse sarcoma, a tumor rich in basement membrane components.^{[1][3]} Subsequent research by scientists, including Pamela Gehron Robey, further elucidated the role of laminins in promoting cell adhesion and nerve growth.^[4]

Initially, laminins were numbered in the order of their discovery (e.g., laminin-1, laminin-2).[1][5] However, as the complexity of the laminin family became apparent, a new nomenclature was adopted to reflect the specific chain composition of each isoform.[1][2][5] Laminins are heterotrimeric proteins, meaning they are composed of three different polypeptide chains: an alpha (α), a beta (β), and a gamma (γ) chain.[5][6][7] There are multiple, genetically distinct versions of each chain. The specific combination of these chains determines the type of laminin. For example, the first laminin discovered, previously known as laminin-1, is now designated as laminin-111, indicating it is composed of the α 1, β 1, and γ 1 chains.[2]

Laminin B1 (LAMB1)

The "B1" in Laminin B1 refers to the β 1 chain, encoded by the LAMB1 gene. This chain is a component of several different laminin isoforms. The early nomenclature referred to the subunits as A, B1, and B2 before they were renamed with the Greek letters α , β , and γ . [6]

Distinguishing Laminin B1 from Lamin B1

It is important to distinguish the laminin β 1 chain from another protein with a similar name: Lamin B1. Lamin B1, encoded by the LMNB1 gene, is a protein component of the nuclear lamina.[8] The nuclear lamina is a dense fibrillar network inside the nucleus of eukaryotic cells that provides mechanical support and is involved in chromatin structure and gene expression. [8] Unlike laminins, which are extracellular proteins, lamins are located inside the cell nucleus. Mutations in the LMNA gene, which codes for Lamin A and C, are associated with the premature aging disease progeria, which was first described in the late 19th century.[9]

In summary, while the study of biological structures has a long history, the specific discovery and characterization of proteins like Laminin B1 are firmly rooted in the advanced scientific methodologies of the 20th century.

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- To cite this document: BenchChem. [Discovery and history of Laminin B1 (1363-1383)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674440#discovery-and-history-of-laminin-b1-1363-1383]

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